

An In-Depth Technical Guide to the IUPAC Nomenclature of Basketane

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Compound of Interest

Compound Name: *Basketane*
CAS No.: *5603-27-0*
Cat. No.: *B15799688*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the IUPAC nomenclature of **basketane**, a fascinating polycyclic alkane. It delves into its structural characteristics, physicochemical properties, detailed synthetic protocols, and key chemical transformations. This document is intended to serve as a valuable resource for researchers, chemists, and professionals in drug development who are interested in the unique structural and chemical attributes of strained organic molecules.

Introduction to Basketane

Basketane is a saturated polycyclic hydrocarbon with the chemical formula $C_{10}H_{12}$, first synthesized in 1966 independently by the research groups of S. Masamune and W. G. Dauben and D. L. Whalen.^[1] Its common name is derived from its basket-like shape.^[1] This highly strained cage-like structure, composed of multiple fused cyclobutane and cyclopropane rings, imparts unique chemical and physical properties, making it a subject of significant interest in the study of molecular strain and reactivity.^[2]

IUPAC Nomenclature and Structure

The systematic name for **basketane**, according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature, is pentacyclo[4.4.0.0^{2,5}.0^{3,8}.0^{4,7}]decane.^[2] This name is derived using the von Baeyer system for naming polycyclic compounds.

The components of the IUPAC name are broken down as follows:

- pentacyclo: Indicates the presence of five rings in the molecular structure.^[2]
- [4.4.0.0^{2,5}.0^{3,8}.0^{4,7}]: This numerical descriptor, enclosed in brackets, defines the connectivity and size of the rings.
 - The first three numbers, 4.4.0, describe the number of carbon atoms in the three bridges connecting the two main bridgehead atoms.
 - The subsequent superscripted numbers, 2,5, 3,8, and 4,7, denote the locations of the additional bridges that form the remaining rings.^[2]
- decane: Specifies that the molecule is a saturated alkane containing a total of ten carbon atoms.

The structure of **basketane** features a rigid, cage-like framework characterized by significant angle and torsional strain.^[2]

Physicochemical and Spectroscopic Data

The unique structure of **basketane** gives rise to distinct physical and spectroscopic properties. A summary of these properties is presented in the table below.

Property	Value
Molecular Formula	C ₁₀ H ₁₂
Molar Mass	132.206 g·mol ⁻¹
Melting Point	58–61 °C
Boiling Point	~185 °C at 760 mmHg
Density	1.30 g/cm ³
¹ H NMR	Exhibits high symmetry with a limited number of signals. The absence of signals in the 4.5-6.5 ppm range confirms the saturated nature.
¹³ C NMR	Shows a limited number of distinct signals due to molecular symmetry, indicating unique carbon environments for the bridgehead CH and CH ₂ groups.
Infrared (IR)	Characteristic aliphatic C-H stretching bands are observed at 2900-3000 cm ⁻¹ . The absence of carbonyl (~1700 cm ⁻¹) or C=C (1640-1680 cm ⁻¹) stretches is notable.
Mass Spectrometry (MS)	The molecular ion peak (M ⁺) appears at m/z 132. Fragmentation patterns often show the loss of C ₂ H ₄ units (m/z 104), reflecting the high strain in the molecule.

Experimental Protocols

Synthesis of Basketane via the Diels-Alder Approach

One of the original synthetic routes to **basketane** begins with a Diels-Alder reaction between cyclooctatetraene and maleic anhydride.^[1]

Step 1: Diels-Alder Reaction of Cyclooctatetraene and Maleic Anhydride

- Procedure: In a suitable reaction vessel, a solution of cyclooctatetraene and maleic anhydride in benzene is stirred at room temperature. The reaction proceeds as a [4+2] cycloaddition to yield the endo-adduct, a polycyclic anhydride.^[2]

Step 2: Photochemical [2+2] Cycloaddition

- Procedure: The polycyclic anhydride from the previous step is dissolved in acetone. The solution is then irradiated with a suitable light source (e.g., a mercury-vapor lamp) to induce an intramolecular [2+2] cycloaddition. This step forms the central cyclobutane ring of the **basketane** framework, yielding a caged anhydride in approximately 40% yield.^[1]

Step 3: Hydrolysis of the Caged Anhydride

- Procedure: The caged anhydride is hydrolyzed to the corresponding dicarboxylic acid by treatment with an aqueous solution of sodium carbonate.^[2]

Step 4: Oxidative Decarboxylation to Basketene

- Procedure: The dicarboxylic acid is subjected to oxidative decarboxylation using lead tetraacetate in pyridine. This reaction removes the two carboxyl groups as carbon dioxide and introduces a double bond, forming the unsaturated intermediate, basketene (pentacyclo[4.4.0.0^{2,5}.0^{3,8}.0^{4,7}]dec-9-ene).^[2]

Step 5: Catalytic Hydrogenation to **Basketane**

- Procedure: Basketene is dissolved in a suitable solvent (e.g., ethanol or ethyl acetate) and subjected to catalytic hydrogenation using palladium on carbon (Pd/C) as the catalyst. The reaction is carried out under a hydrogen atmosphere until the uptake of hydrogen ceases. This final step saturates the double bond to yield **basketane**.^[2]

Synthesis of **Basketane** from 1,4-Benzoquinone and Cyclohexa-1,3-diene

An alternative synthesis with a better overall yield has also been reported.^[1]

Step 1: Synthesis of 2,5-dibromo-1,4-benzoquinone

- Procedure: 1,4-Benzoquinone is first converted to 2,5-dibromo-1,4-benzoquinone.[1]

Step 2: Diels-Alder Reaction

- Procedure: 2,5-dibromo-1,4-benzoquinone reacts with cyclohexa-1,3-diene in a Diels-Alder reaction to form a polycyclic diketone.[1]

Step 3: Photochemical Isomerization

- Procedure: The polycyclic diketone undergoes photoisomerization to yield 1,6-dibromopentacyclo[6.4.0.0^{3,6}.0^{4,12}.0^{5,9}]dodeca-2,7-dione.[1]

Step 4: Pseudo-Favorskii Rearrangement

- Procedure: The dibrominated diketone is treated with a 25% aqueous solution of sodium hydroxide, which induces a pseudo-Favorskii rearrangement to give a dicarboxylic acid.[1]

Step 5: Modified Hunsdiecker Reaction

- Procedure: The dicarboxylic acid is decarboxylated via a modified Hunsdiecker reaction to a dibromide.[1]

Step 6: Reductive Debromination

- Procedure: The final step involves the reductive debromination of the dibromide with tributyltin hydride to afford **basketane**. The overall yield from cyclohexa-1,3-diene is reported to be 11%.[1]

Key Reactions of Basketane

The high strain energy of **basketane** makes it susceptible to various rearrangement and ring-opening reactions.

Metal-Catalyzed Isomerization to Snoutane

- Procedure: **Basketane** undergoes isomerization to snoutane when catalyzed by silver(I) ions. The reaction is typically carried out by heating **basketane** with silver perchlorate. This

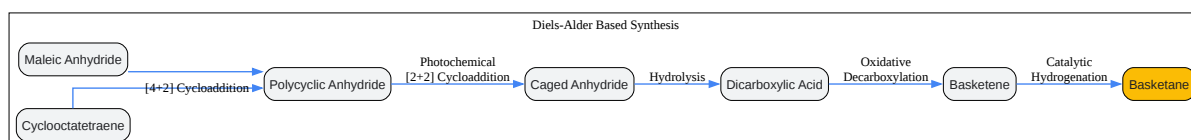
rearrangement involves a skeletal reorganization to a thermodynamically more stable, though still strained, isomer.

Palladium-Catalyzed Hydrogenation to Twistane

- Procedure: In the presence of a palladium on carbon catalyst and hydrogen gas, **basketane** undergoes hydrogenolysis. Initially, one of the C-C bonds is cleaved to form dihydro**basketane** (tetracyclo[4.4.0.0^{2,5}.0^{3,8}]decane). Further hydrogenation leads to the cleavage of another C-C bond, ultimately yielding twistane, a less strained tetracyclic alkane. [\[1\]](#)

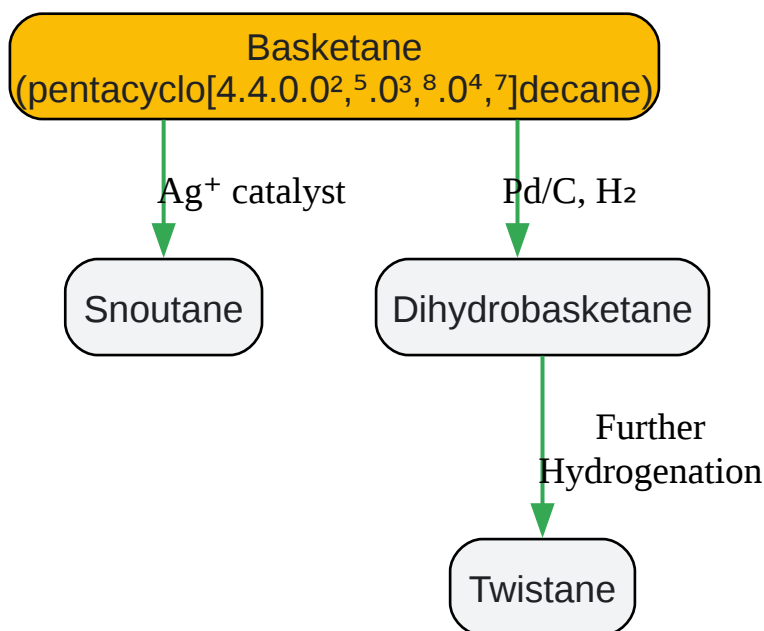
Visualizations

The following diagrams illustrate the synthetic pathway to **basketane** and its key chemical transformations.



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Caption: Synthetic pathway to **Basketane** via Diels-Alder reaction.



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Caption: Key chemical reactions of **Basketane**.

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